

# 1H NMR spectrum analysis of 2-Methylpropionic acid morpholide

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## Compound of Interest

Compound Name: *2-Methylpropionic acid, morpholide*

CAS No.: *18071-39-1*

Cat. No.: *B2438097*

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## Sources

- [1. NMR blog - Using NMR to observe the restricted rotation in amide bonds — Nanalysis \[nanalysis.com\]](#)
- [2. 2-Methylpropionic acid, morpholide\[C8H15NO2 \[benchchem.com\]](#)
- [3. Modulations in restricted amide rotation by steric induced conformational trapping - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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